Application Notes and Protocols for Phenylephrine Perfusion in Isolated Organs

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Compound of Interest

Compound Name:	*Phenylephrine*
CAS No.:	*1416-03-1*
Cat. No.:	*B7769291*

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These application notes provide a comprehensive guide to the experimental setup for **phenylephrine** perfusion in various isolated organs. This document outlines detailed protocols, quantitative data for physiological responses, and the underlying signaling pathways involved in **phenylephrine**'s mechanism of action.

Introduction

Phenylephrine is a selective α1-adrenergic receptor agonist widely used in experimental pharmacology to study vasoconstriction and other physiological responses in isolated organs. Its primary mechanism involves the activation of α1-adrenergic receptors on vascular smooth muscle, leading to a cascade of intracellular events that result in vasoconstriction.[1] This makes it an invaluable tool for investigating cardiovascular physiology, pathophysiology, and the effects of novel drug candidates on vascular tone.

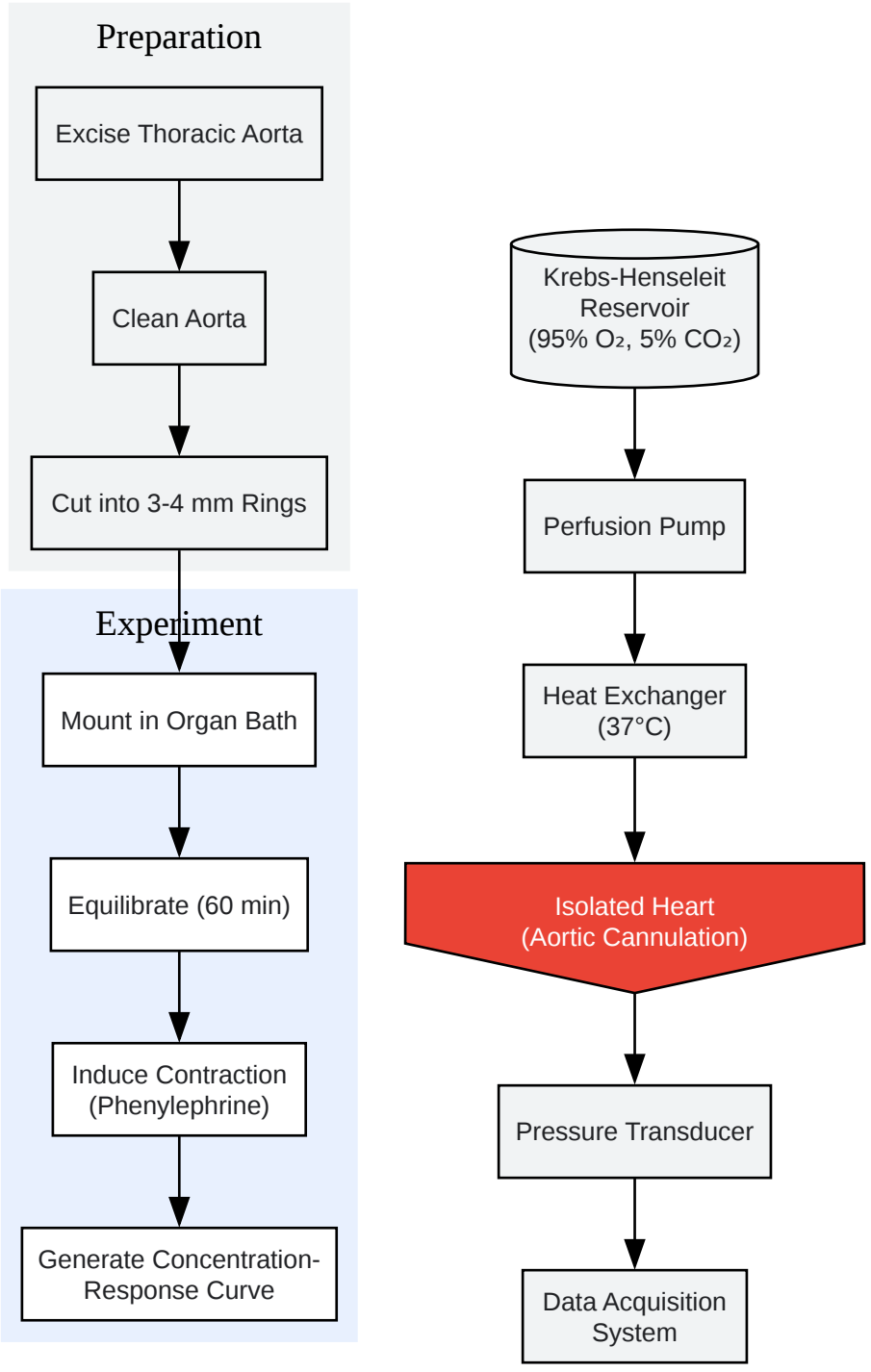
Mechanism of Action: Alpha-1 Adrenergic Signaling

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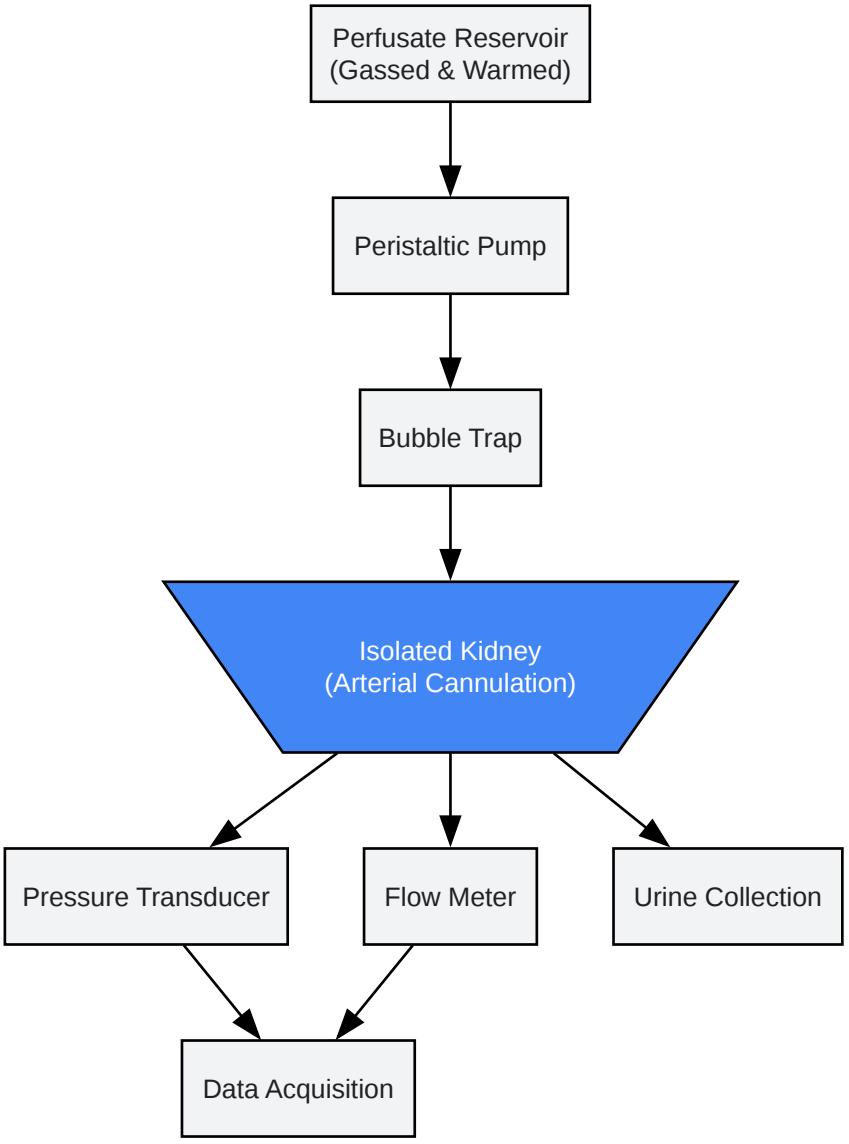
Phenylephrine exerts its effects by binding to and activating α1-adrenergic receptors, which are G-protein coupled receptors. This activation initiates a well-defined signaling cascade. Upon agonist binding, the associated Gq protein activates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into two second messengers: inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 diffuses through the cytoplasm to bind to IP3 receptors on the sarcoplasmic reticulum, triggering the release of stored calcium ions (Ca2+). The resulting increase in intracellular Ca2+ concentration leads to the binding of Ca2+ to calmodulin, which in turn activates myosin light chain kinase (MLCK). MLCK phosphorylates the myosin light chains, enabling the interaction between actin and myosin filaments and resulting in smooth muscle contraction and vasoconstriction.

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References

- 1. Phenylephrine - StatPearls - NCBI Bookshelf [ncbi.nlm.nih.gov]

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